

Mesopram Technical Specifications & Known Applications

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Compound Focus: Mesopram

CAS No.: 189940-24-7

Cat. No.: S525067

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The table below summarizes the core technical data for **Mesopram** from the supplier's documentation and its observed effects in published experimental models [1].

Property	Specification / Value
Catalog Number	3053/10, 3053/50 [1]
Chemical Name	(R)-5-(4-Methoxy-3-propoxyphenyl)-5-methyl-2-oxazolidinone [1]
Biological Activity	Orally active Phosphodiesterase 4 (PDE4) inhibitor [1]
Molecular Weight	265.31 [1]
Molecular Formula	C ₁₄ H ₁₉ NO ₄ [1]
Purity	≥98% [1]
Solubility	100 mM in DMSO, 100 mM in ethanol [1]
Storage	+4°C [1]

Property	Specification / Value
Key In Vitro Effects	Inhibits Th1 cell proliferation; decreases production of IFN- γ , TNF- α , IL-10, and iNOS [1]
Key In Vivo Efficacy	Triggers ovulation; effective against experimental autoimmune encephalomyelitis (EAE) and murine colitis models [1]

Frequently Asked Questions & Troubleshooting

Here are answers to specific questions researchers might have, based on the available information.

Q1: What is the typical biological activity I should expect from Mesopram in my cellular models?

Mesopram is a PDE4 inhibitor. In vitro, it has been shown to inhibit the proliferation of pro-inflammatory Th1 cells and reduce the production of cytokines and signaling molecules including **IFN- γ , TNF- α , IL-10, and iNOS** [1]. You can validate the activity in your system by measuring cAMP levels or the downstream cytokines mentioned.

Q2: In which established disease models has Mesopram shown efficacy? According to the literature, **Mesopram** has exhibited efficacy in pre-clinical models of:

- **Experimental Autoimmune Encephalomyelitis (EAE):** A model for multiple sclerosis [1].
- **Murine Colitis:** An inflammatory bowel disease model [1]. These findings provide a reference point for its use in related immunological or inflammatory research [1].

Q3: How should I reconstitute and store Mesopram for best stability?

- **Reconstitution:** The supplier indicates that **Mesopram** is soluble to 100 mM in **DMSO** and **ethanol** [1]. For cellular assays, DMSO is a common vehicle. Prepare stock solutions at the highest possible concentration to minimize the final solvent concentration in your assays.
- **Storage:** The recommended long-term storage condition is at **+4°C** [1]. Always store the powder and stock solutions in a dry environment and avoid repeated freeze-thaw cycles of the stock solution to maintain stability.

Experimental Protocol Overview

For researchers looking to replicate or build upon existing work, here is a summary of the application noted in the search results.

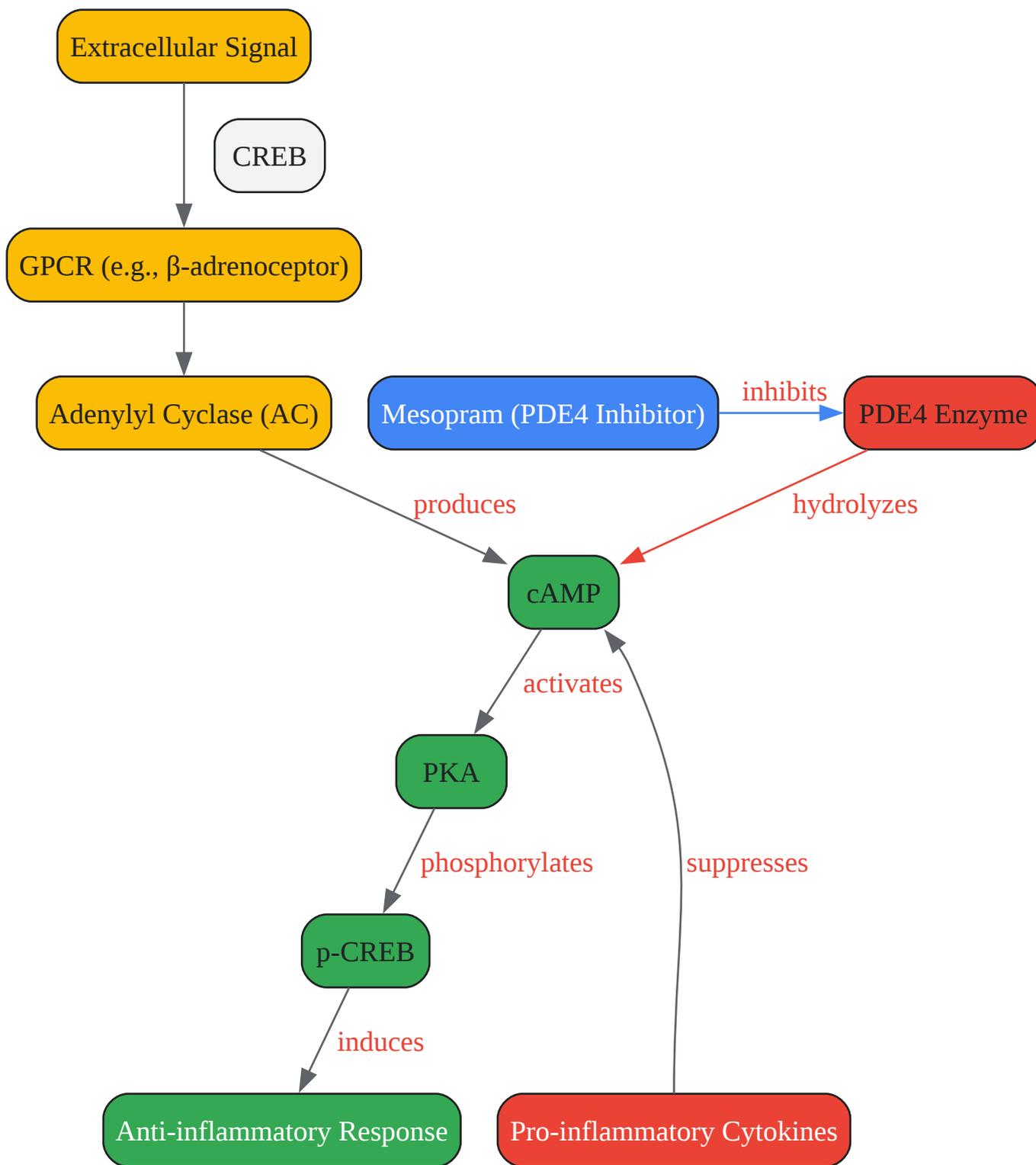
Model: Experimental Autoimmune Encephalomyelitis (EAE) and Murine Colitis [1]. **Compound:** **Mesopram** [1]. **Route of Administration:** The supplier's information states that **Mesopram** is "orally active," indicating that oral gavage is a viable and effective method of administration in rodent models [1].

Key Readouts:

- **Clinical Scoring:** Disease activity index specific to the model (e.g., for EAE, this typically includes motor function and paralysis scores).
- **Cytokine Analysis:** Measure levels of IFN- γ , TNF- α , and IL-10 in serum or tissue homogenates to confirm target engagement [1].
- **Histopathology:** Examine tissue sections from the target organ (e.g., spinal cord for EAE, colon for colitis) for immune cell infiltration and tissue damage.

Mesopram's cAMP Signaling Pathway

The following diagram illustrates the core mechanism of action of **Mesopram** and other PDE4 inhibitors, based on the established biology of the PDE4 pathway [2].



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References

1. Mesopram | Phosphodiesterase Inhibitors [rndsistemas.com]
2. Phosphodiesterase-4 Inhibitors for the Treatment of ... [pmc.ncbi.nlm.nih.gov]

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